

# Dicyclopropylamine Hydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dicyclopropylamine hydrochloride*

CAS No.: *246257-69-2*

Cat. No.: *B1387895*

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## Introduction

**Dicyclopropylamine hydrochloride** (HCl) is the salt form of dicyclopropylamine, a secondary amine characterized by the presence of two cyclopropyl rings attached to a nitrogen atom.<sup>[1]</sup> This structural motif, featuring the strained three-membered cyclopropyl rings, imparts unique electronic and steric properties that have made it an increasingly important building block in medicinal chemistry and drug development.<sup>[2]</sup> The conversion of the free amine to its hydrochloride salt enhances stability and improves handling characteristics, making it more amenable for use in pharmaceutical research and manufacturing.<sup>[1]</sup> This guide provides an in-depth exploration of the physical and chemical properties of Dicyclopropylamine HCl, offering valuable insights for researchers, scientists, and professionals in the field of drug development.

## Core Physicochemical Properties

A thorough understanding of the physicochemical properties of Dicyclopropylamine HCl is fundamental to its application in research and development. These properties influence its behavior in various chemical and biological systems, affecting everything from reaction kinetics to bioavailability.

## Structural and Molecular Data

Dicyclopropylamine HCl is structurally defined by a protonated secondary amine linked to two cyclopropyl groups, with a chloride ion as the counterion.<sup>[1]</sup> The strained nature of the cyclopropyl rings, with bond angles of approximately 60°, is a key determinant of its chemical reactivity.<sup>[1]</sup>

Table 1: Key Identifiers and Molecular Properties

| Property          | Value                                       | Source(s)                     |
|-------------------|---------------------------------------------|-------------------------------|
| CAS Number        | 246257-69-2                                 | <sup>[3]</sup> <sup>[4]</sup> |
| Molecular Formula | C6H12ClN                                    | <sup>[3]</sup> <sup>[5]</sup> |
| Molecular Weight  | 133.62 g/mol                                | <sup>[1]</sup> <sup>[3]</sup> |
| Synonyms          | N-cyclopropylcyclopropanamine hydrochloride | <sup>[3]</sup>                |
| InChI Key         | FUIHNRAZVMHKIS-UHFFFAOYSA-N                 | <sup>[3]</sup>                |
| Physical Form     | Solid                                       | <sup>[3]</sup>                |

## Tabulated Physical Properties

The physical properties of Dicyclopropylamine HCl are crucial for its handling, storage, and formulation.

Table 2: Physical Properties of Dicyclopropylamine HCl

| Property            | Value                                    | Source(s)      |
|---------------------|------------------------------------------|----------------|
| Appearance          | Crystalline solid                        | <sup>[1]</sup> |
| Storage Temperature | Room temperature, under inert atmosphere | <sup>[3]</sup> |
| Purity (Typical)    | 95%                                      | <sup>[3]</sup> |

Note: Specific values for melting point, boiling point, and solubility of Dicyclopropylamine HCl are not readily available in the provided search results. These would typically be determined experimentally.

## Chemical Properties and Reactivity

The chemical behavior of Dicyclopropylamine HCl is largely dictated by the protonated amine functional group and the unique electronic character of the cyclopropyl rings.

### Acidity (pKa)

The pKa value is a critical parameter that governs the extent of ionization of the amine at a given pH. While the specific pKa of Dicyclopropylamine HCl is not explicitly stated in the search results, it is expected to be in the range typical for secondary amine hydrochlorides. This property is fundamental to its behavior in physiological environments and for the development of analytical methods.

### Stability and Storage

Dicyclopropylamine HCl is chemically stable under standard ambient conditions (room temperature).[6] For long-term storage, it is recommended to keep it in a tightly closed container under an inert atmosphere.[3] The free amine, cyclopropylamine, is noted to be hygroscopic and incompatible with acids, acid chlorides, acid anhydrides, strong oxidizing agents, and carbon dioxide.[7] While the hydrochloride salt form offers enhanced stability, these incompatibilities should be considered.

### Reactivity Profile

The reactivity of the parent compound, dicyclopropylamine, is influenced by the nucleophilicity of the nitrogen atom. As a hydrochloride salt, the nitrogen is protonated, rendering it non-nucleophilic. However, in the presence of a base, the free amine can be regenerated, which can then participate in various chemical reactions. The cyclopropyl rings themselves can undergo ring-opening reactions under certain electrophilic conditions, a reactivity pattern influenced by the  $\sigma$ -withdrawing effect of the ammonium group.[8]

## Synthesis and Manufacturing

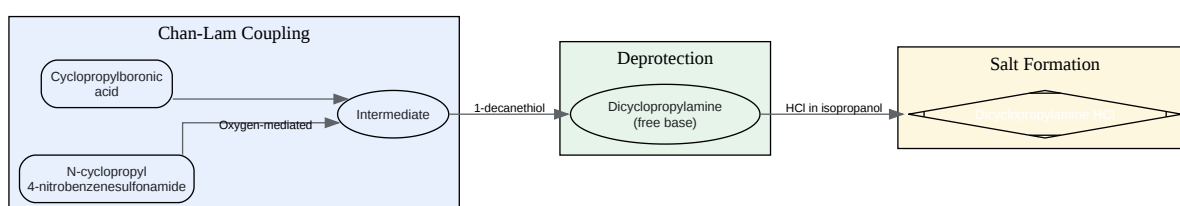
The synthesis of high-quality Dicyclopropylamine HCl has presented considerable challenges to chemists.[1] An efficient and robust process is crucial for its application in drug development.

## Chan-Lam Coupling Approach

A notable and efficient method for the preparation of Dicyclopropylamine HCl involves an oxygen-mediated Chan-Lam coupling reaction.[2][9] This approach offers a shorter and more robust route compared to previous synthetic strategies.[2]

The key steps in this process are:

- **Coupling:** N-cyclopropyl 4-nitrobenzenesulfonamide is coupled with cyclopropylboronic acid. [2][9]
- **Deprotection:** An optimized p-nosyl deprotection is carried out using 1-decanethiol to yield the free dicyclopropylamine. [2][9]
- **Salt Formation:** The resulting free amine is treated with a solution of HCl in a suitable solvent, such as isopropanol, followed by crystallization to afford the Dicyclopropylamine HCl salt in high yield and quality. [2]



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Caption: Synthetic pathway for Dicyclopropylamine HCl via Chan-Lam coupling.

## Analytical Methodologies

Accurate and reliable analytical methods are essential for the quality control and characterization of Dicyclopropylamine HCl.

## Chromatographic Techniques

High-performance liquid chromatography (HPLC) and gas chromatography (GC) are powerful tools for assessing the purity of Dicyclopropylamine HCl and quantifying related impurities.

### 4.1.1. Experimental Protocol: Purity Determination by RP-HPLC

This protocol outlines a general approach for determining the purity of Dicyclopropylamine HCl using reverse-phase HPLC.

Objective: To assess the purity of a Dicyclopropylamine HCl sample.

Materials:

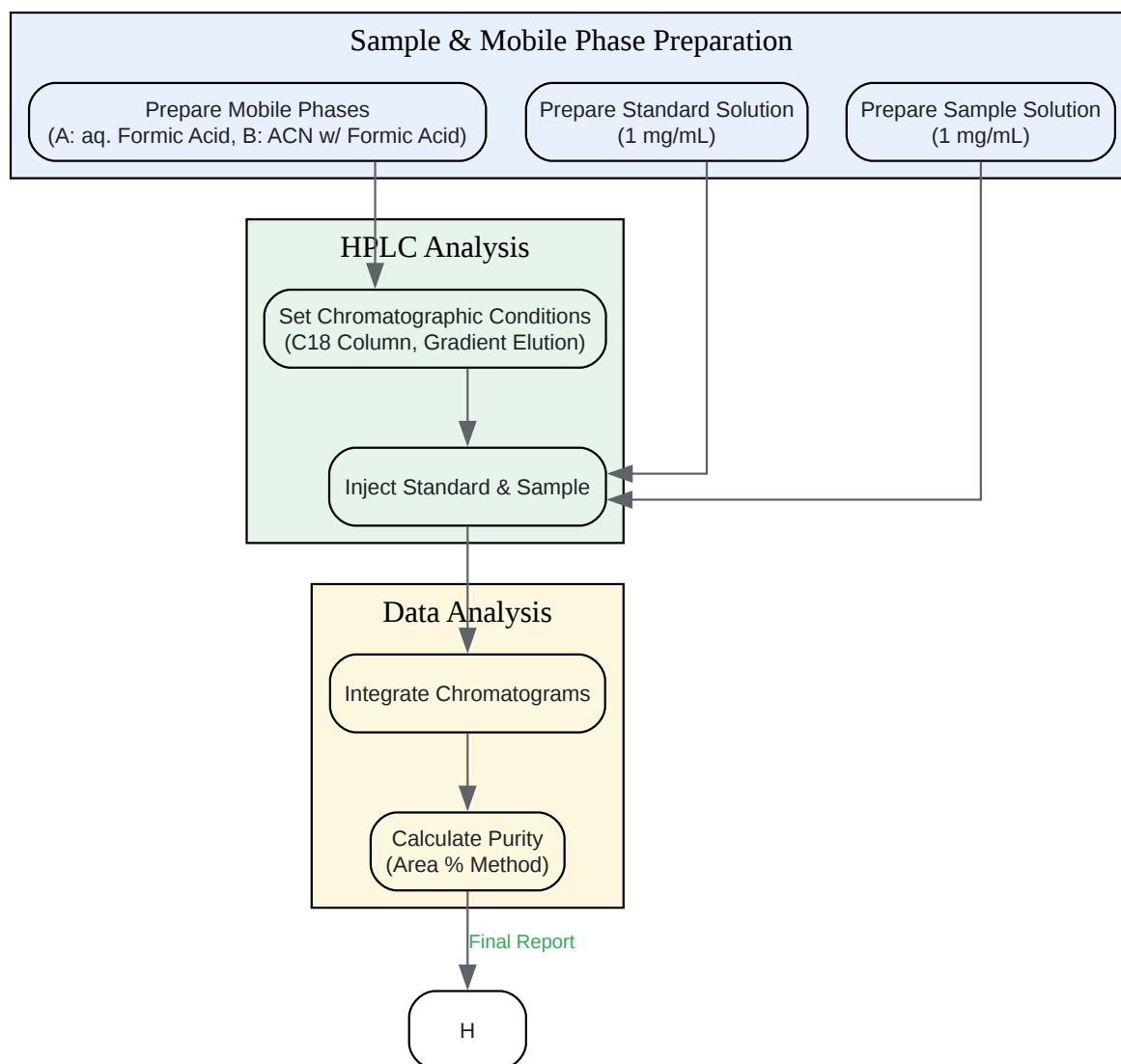
- Dicyclopropylamine HCl sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid or trifluoroacetic acid (LC-MS grade)
- C18 reverse-phase HPLC column (e.g., 150 mm x 4.6 mm, 3.5  $\mu$ m)[\[10\]](#)
- HPLC system with UV detector

Methodology:

- Mobile Phase Preparation:
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Filter and degas both mobile phases.

- Standard Solution Preparation:
  - Accurately weigh approximately 10 mg of Dicyclopropylamine HCl reference standard and dissolve it in a suitable diluent (e.g., 50:50 water:acetonitrile) to a final concentration of 1 mg/mL.
- Sample Solution Preparation:
  - Prepare the sample solution in the same manner as the standard solution.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column.
  - Flow Rate: 1.0 mL/min.[\[10\]](#)
  - Injection Volume: 10 µL.
  - Column Temperature: Ambient.
  - Detection Wavelength: 215 nm.[\[10\]](#)
  - Gradient Program:
    - 0-5 min: 5% B
    - 5-25 min: 5% to 95% B
    - 25-30 min: 95% B
    - 30.1-35 min: 5% B (re-equilibration)
- Analysis:
  - Inject the standard and sample solutions into the HPLC system.
  - Integrate the peaks and calculate the purity of the sample based on the area percentage of the main peak.

Data Interpretation: The purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.



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Caption: Workflow for purity determination of Dicyclopropylamine HCl by RP-HPLC.

## Spectroscopic Characterization

Spectroscopic techniques are indispensable for confirming the structure and identity of Dicyclopropylamine HCl.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed information about the molecular structure, including the connectivity of atoms and the chemical environment of the protons and carbons in the cyclopropyl rings and the rest of the molecule.<sup>[8]</sup>
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the presence of specific functional groups, such as the N-H bonds of the ammonium salt and the C-H bonds of the cyclopropyl groups.
- **Mass Spectrometry (MS):** Mass spectrometry determines the molecular weight of the compound and can provide information about its fragmentation pattern, further confirming its identity.<sup>[8]</sup>

## Applications in Drug Development

The unique structural and electronic properties of the dicyclopropylamino moiety make it a valuable pharmacophore in medicinal chemistry. Its incorporation into drug candidates can influence their potency, selectivity, metabolic stability, and pharmacokinetic profiles. The cyclopropyl group is known to be a bioisostere for various functional groups and can introduce conformational rigidity, which can be advantageous for binding to biological targets.<sup>[2]</sup>

## Safety and Handling

Dicyclopropylamine HCl is associated with certain hazards and should be handled with appropriate safety precautions.

- **Hazard Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).<sup>[3]</sup>
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).<sup>[3]</sup>

- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. In case of dust generation, respiratory protection is required.[\[6\]](#)

## Conclusion

Dicyclopropylamine HCl is a compound of significant interest in the pharmaceutical sciences. Its distinct physicochemical properties, driven by the presence of two strained cyclopropyl rings, offer unique opportunities for the design of novel therapeutics. A comprehensive understanding of its synthesis, analytical characterization, and handling is paramount for its effective and safe utilization in research and drug development. This guide provides a foundational framework for scientists and researchers working with this important chemical entity.

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## Sources

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